

Application Note: Preparation of Fura-4F Pentapotassium Salt Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fura-4F pentapotassium*

Cat. No.: *B15553031*

[Get Quote](#)

Abstract

This document provides a detailed protocol for the preparation, handling, and storage of a stock solution of Fura-4F, pentapotassium salt. Fura-4F is a cell-impermeant ratiometric fluorescent indicator used for the measurement of intracellular calcium ions. Proper preparation of the stock solution is critical for accurate and reproducible experimental results in calcium signaling research. This guide is intended for researchers, scientists, and drug development professionals.

Introduction

Fura-4F, pentapotassium salt, is a hydrophilic derivative of the Fura-2 calcium indicator, designed for detecting higher concentrations of calcium ions (Ca^{2+}). As a salt, it is membrane-impermeant and is typically introduced into cells via microinjection or patch pipette. Unlike its acetoxymethyl (AM) ester counterpart, the pentapotassium salt does not require enzymatic cleavage to become active. Accurate preparation of a concentrated stock solution is the first essential step for its use in quantitative fluorescence microscopy and other calcium measurement assays. This protocol outlines the necessary steps and best practices for preparing a stable, ready-to-use Fura-4F stock solution.

Product Information and Storage

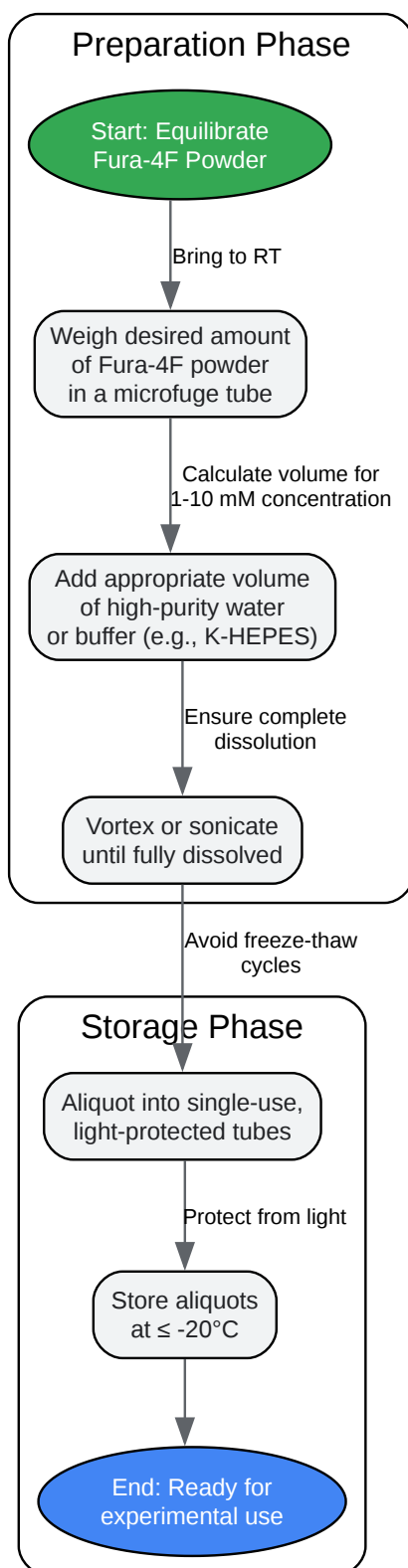
Proper handling and storage of **Fura-4F pentapotassium** salt are crucial for maintaining its integrity and performance. The quantitative data below summarizes the key properties and

storage recommendations.

Parameter	Value	Source(s)
Molecular Formula	C ₂₈ H ₁₈ F ₂ N ₃ O ₁₄ · 5K	[1]
Formula Weight	853.9 g/mol	[1]
Form	Solid	[1]
Solubility	Soluble in water and aqueous buffers (pH > 6)	[1][2]
Storage (Solid Powder)	-20°C, protect from light and moisture. Stable for ≥ 4 years.	[1][3]
Storage (Stock Solution)	≤ -20°C in single-use aliquots, protect from light. Stable for ≥ 6 months.	[3][4]
Excitation (Ca ²⁺ -bound)	~339 nm	[1]
Excitation (Ca ²⁺ -free)	~365 nm	[1]
Emission	~507-514 nm	[1]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for preparing the **Fura-4F pentapotassium** salt stock solution from the powdered reagent to the final stored aliquots.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **Fura-4F pentapotassium** stock solution.

Experimental Protocol

This protocol provides a step-by-step method for preparing a 1 mM **Fura-4F pentapotassium** salt stock solution.

4.1. Required Materials

- Reagents:
 - Fura-4F, pentapotassium salt
 - High-purity, sterile deionized water or a suitable aqueous buffer (e.g., 10 mM K-HEPES, pH 7.2)
- Equipment:
 - Microcentrifuge tubes (amber or covered in foil to protect from light)
 - Calibrated analytical balance
 - Vortex mixer and/or bath sonicator
 - Calibrated micropipettes and sterile tips
 - Personal Protective Equipment (PPE): lab coat, safety goggles, and gloves

4.2. Safety Precautions

- Always wear appropriate PPE, including a lab coat, gloves, and safety goggles, when handling chemical reagents.
- The toxicological properties of Fura-4F have not been thoroughly investigated. Handle with care and avoid contact with skin and eyes.
- Perform all weighing and solution preparation steps in a well-ventilated area or a chemical fume hood.

4.3. Stock Solution Preparation (1 mM)

- **Equilibration:** Before opening, allow the vial of Fura-4F powder to warm to room temperature for approximately 15-20 minutes. This prevents condensation of moisture, which can degrade the compound.
- **Weighing:** Tare a sterile, light-protected microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of Fura-4F powder. For example, to prepare 1 mL of a 1 mM solution, weigh out 0.854 mg of Fura-4F (Formula Weight = 853.9 g/mol).
- **Solubilization:** Add the calculated volume of high-purity water or aqueous buffer to the tube containing the Fura-4F powder. For the example above, add 1 mL of solvent.
- **Dissolution:** Close the tube tightly and vortex thoroughly. If the powder does not dissolve completely with vortexing, briefly sonicate the solution in a bath sonicator until it becomes clear. Visually inspect the solution against a light source to ensure no particulates remain.
- **Final Check:** The final solution should be clear and free of precipitates.

4.4. Aliquoting and Storage

- **Aliquot:** Dispense the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in light-protected microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles, which can degrade the indicator.[3]
- **Storage:** Store the aliquots in a freezer at or below -20°C.[1][3][4] Ensure they are protected from light by using amber tubes or by wrapping the storage box in aluminum foil.[4][5][6]
- **Stability:** When stored correctly, the stock solution is stable for at least six months.[4]

Disclaimer: This protocol is a general guideline. Researchers should consult product-specific datasheets and may need to optimize concentrations and buffer conditions for their specific cell type and experimental setup.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. Biotium Fluo-4, Pentapotassium Salt, Quantity: Each of 1 | Fisher Scientific [fishersci.com]
- 3. Fura-4F pentapotassium | Fluorescent Dye | 299172-08-0 | Invivochem [invivochem.com]
- 4. documents.thermofisher.com [documents.thermofisher.com]
- 5. Fura-2, Pentapotassium Salt, cell impermeant 1 mg | Buy Online | Invitrogen™ [thermofisher.com]
- 6. Fluo-4, Pentapotassium Salt, cell impermeant 500 µg | Contact Us | Invitrogen™ [thermofisher.com]
- To cite this document: BenchChem. [Application Note: Preparation of Fura-4F Pentapotassium Salt Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15553031#step-by-step-guide-for-preparing-fura-4f-pentapotassium-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

